

## (Z)-Docosenoic Acid: A Compre

Author: BenchChem Technical Support 7

### Compound of Interest

Compound Name: (Z)-Docosenoic acid

Cat. No.: B15177530

CAS Number: 112-86-7

**(Z)-Docosenoic acid**, also known as erucic acid, is a monounsaturated omega-9 fatty acid with the chemical formula  $C_{22}H_{42}O_2$ .<sup>[1][2]</sup> It is a significant depth technical guide for researchers, scientists, and drug development professionals, detailing its chemical properties, biochemical pathways, and re

### Physicochemical Properties

**(Z)-Docosenoic acid** is a white, waxy solid at room temperature and is insoluble in water but soluble in organic solvents like ethanol and ether.<sup>[1]</sup> Ke

Property	Value
CAS Number	112-86-7
Molecular Formula	$C_{22}H_{42}O_2$
Molecular Weight	338.57 g/mol
Melting Point	28 - 32 °C
Boiling Point	358 °C at 533 hPa
Appearance	White to Off-White Low-Melting Solid

### Biochemical Pathways

The biosynthesis of **(Z)-docosenoic acid** originates from oleic acid through a process of carbon chain elongation.<sup>[2][7]</sup> In humans, it is metabolized in

```
digraph "Biosynthesis_of_Z_Docosenoic_Acid" {
  graph [rankdir="LR", splines=ortho, nodesep=0.4];
  node [shape=rectangle, style="filled", fillcolor="#F1F3F4", fontname="Arial", fontsize=10, fontcolor="#202122"];
  edge [arrowhead=vee, color="#4285F4", penwidth=1.5];
```

```
"Oleoyl-CoA (18:1)" -> "Elongation" [label="Malonyl-CoA\nFAE1 complex", fontname="Arial", fontsize=8, fontcolor="#4285F4"];
"Elongation" -> "(Z)-Docosenoyl-CoA (22:1)";
"(Z)-Docosenoyl-CoA (22:1)" -> "(Z)-Docosenoic Acid" [label="Hydrolysis", fontname="Arial", fontsize=8, fontcolor="#4285F4"];
}
```

Metabolism of **(Z)-Docosenoic Acid** and

### Experimental Protocols

Accurate quantification of **(Z)-docosenoic acid** is crucial in various research and industrial applications. The

## Lipid Extraction

Two primary methods for extracting lipids, including **(Z)-docosenoic acid**, are the Folch method and the Soxhlet

### 1. Folch Method:

- 

Principle: A liquid-liquid extraction using a chloroform:methanol mixture to partition lipids from other cel

- 

Protocol:

- 

Homogenize the sample in a chloroform:methanol (2:1, v/v) solution.

- 

Add 0.2 volumes of a 0.9% NaCl solution to the homogenate to induce phase separation.

- 

Centrifuge to separate the layers. The lower chloroform layer, containing the lipids, is collected.

- 

The solvent is evaporated under a stream of nitrogen to yield the lipid extract.

## 2. Soxhlet Extraction:

- 

Principle: A continuous solid-liquid extraction method using a non-polar solvent.

- 

Protocol:

- 

Place the dried and ground sample in a thimble within the Soxhlet apparatus.

- 

Continuously extract the lipids with a solvent such as hexane for several hours.[3]

- 

The solvent containing the extracted lipids is collected in the boiling flask.

- 

The solvent is then evaporated to obtain the lipid extract. The Soxhlet procedure has been shown to be sup

## Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Following extraction, **(Z)-docosenoic acid** is typically converted to its fatty acid methyl ester (FAME) for an

## 1. Derivatization to FAMES:

- 

Principle: Esterification of the carboxylic acid group to a more volatile methyl ester.

- 

Protocol (using Boron Trifluoride-Methanol):

- 

Dissolve the lipid extract in a known volume of toluene.

- 

Add a 14% boron trifluoride-methanol solution.

- 

Heat the mixture at 100°C for 1 hour in a sealed tube.

- 

After cooling, add water and hexane to extract the FAMES into the upper organic layer.

- 

Collect the hexane layer for GC-MS analysis.

## 2. GC-MS Analysis:

- 

Principle: Separation of FAMES based on their volatility and mass-to-charge ratio for identification and quantification.

- 

Typical GC-MS Parameters:

- 

Column: A polar capillary column suitable for FAME separation (e.g., DB-WAX).

- 

Oven Program: An initial temperature of 150°C, ramped to 250°C.

- 

Injector and Detector Temperature: Typically 250°C.

- 

Carrier Gas: Helium.

- 

Ionization Mode: Electron Ionization (EI).

- 

Quantification: Based on the peak area of the methyl erucate standard.

The following diagram illustrates the general workflow for the quantification of **(Z)-docosenoic acid**.

```
```.dot
digraph "Quantification_Workflow" {
  graph [rankdir="TB", splines=ortho, nodesep=0.4];
  node [shape=rectangle, style="filled", fillcolor="#F1F3F4", fontname="Arial", fontsize=10, fontcolor="#202121"];
  edge [arrowhead=vee, color="#FBBC05", penwidth=1.5];

  "Sample" -> "Lipid Extraction\n(e.g., Soxhlet)";
  "Lipid Extraction\n(e.g., Soxhlet)" -> "Derivatization to FAMES";
  "Derivatization to FAMES" -> "GC-MS Analysis";
  "GC-MS Analysis" -> "Quantification";
}
```

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (13Z)-DOCOSENOIC ACID - Ataman Kimya [atamanchemicals.com]
- 2. Erucic acid - Wikipedia [en.wikipedia.org]
- 3. Comparing Analytical Methods for Erucic Acid Determination in Rapeseed Protein Products - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Erucic Acid | C<sub>22</sub>H<sub>42</sub>O<sub>2</sub> | CID 5281116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Frontiers | A Review of Erucic Acid Production in Brassicaceae Oilseeds: Progress and Prospects for the Genetic Engineering of High and Low-E
- 8. Comparing Analytical Methods for Erucic Acid Determination in Rapeseed Protein Products - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(Z)-Docosenoic Acid: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [h

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.